Technical Guide: Infrared Spectroscopy of N-(2,3-dichlorophenyl)-N-methylamine

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Compound of Interest

Compound Name:	*N-(2,3-dichlorophenyl)-N-methylamine*
CAS No.:	*42265-79-2*
Cat. No.:	*B2822853*

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Content Type: Technical Whitepaper & Protocol Subject: N-methyl-2,3-dichloroaniline (CAS: Derivative of 608-27-5) Application: Pharmaceutical Quality Control, Impurity Profiling (Aripiprazole Synthesis), and Structural Elucidation.

Executive Summary & Molecular Architecture

N-(2,3-dichlorophenyl)-N-methylamine (chemically N-methyl-2,3-dichloroaniline) is a secondary aromatic amine and a critical structural analog in the synthesis of phenylpiperazine-based antipsychotics, such as Aripiprazole.

In drug development, this compound often appears as either a synthetic intermediate or a process-related impurity formed during the alkylation of 2,3-dichloroaniline. Its accurate characterization via Infrared (IR) spectroscopy is vital for differentiating it from its primary amine precursor (2,3-dichloroaniline) and its structural isomers (e.g., 2,3-dichlorobenzylmethylamine).

Molecular Profile[1]

- IUPAC Name: N-methyl-2,3-dichloroaniline

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- Molecular Formula:
- Key Functional Groups:
  - Secondary Amine (
    ): The critical spectroscopic handle.
  - 1,2,3-Trisubstituted Benzene Ring: Defined by the 2,3-dichloro substitution pattern.
  - Aromatic C-Cl Bonds: High-mass/low-frequency vibrational anchors.

Theoretical Vibrational Profile

Before experimental acquisition, a theoretical understanding of the vibrational modes is required to validate spectral data. The transition from a primary amine (precursor) to this secondary amine results in distinct shifts in the high-frequency region.

Predicted Band Assignments (Standard & Fingerprint Regions)

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Functional Group	Mode of Vibration	Frequency Range ( )	Diagnostic Value
Secondary Amine (N-H)	Stretching ( )	3380 – 3450	Critical. Appears as a single sharp band. Differentiates from primary amine precursor (which shows a doublet).
Aromatic C-H	Stretching ( )	3000 – 3100	Weak to medium intensity.
Methyl C-H (N-CH)	Stretching ( )	2800 – 2980	Specific. Look for the "Bohlmann band" effect or N-methyl specific modes near 2815 .
Aromatic Ring	C=C Stretching	1575 – 1600	Diagnostic of the benzene ring skeleton.
Secondary Amine (N-H)	Bending ( )	1500 – 1550	Often obscured by aromatic ring modes; less diagnostic than the stretch.
C-N (Aromatic)	Stretching ( )	1250 – 1320	Strong intensity due to conjugation with the ring.
Aromatic C-Cl	Stretching ( )	1030 – 1080	Characteristic of chloro-aromatics.

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OOP Bending (Ring)	Out-of-Plane ( )	740 – 780	Fingerprint. 1,2,3-trisubstituted pattern (3 adjacent H atoms).

Experimental Protocol: Acquisition & Handling

To ensure data integrity (ALCOA+ principles), the following protocol utilizes Attenuated Total Reflectance (ATR), the industry standard for rapid, non-destructive analysis of solid/oil intermediates.

Sample Preparation & Instrument Setup

- Instrument: FTIR Spectrometer (e.g., PerkinElmer Spectrum 3, Bruker Tensor, or equivalent).
- Accessory: Diamond or ZnSe ATR Crystal (Single bounce).
- Resolution: 4

  (Standard) or 2

  (High-Res for fingerprinting).
- Scans: 32 (Screening) to 64 (Final QC).

Workflow Diagram

The following diagram outlines the decision logic for validating the spectrum against common synthesis artifacts.

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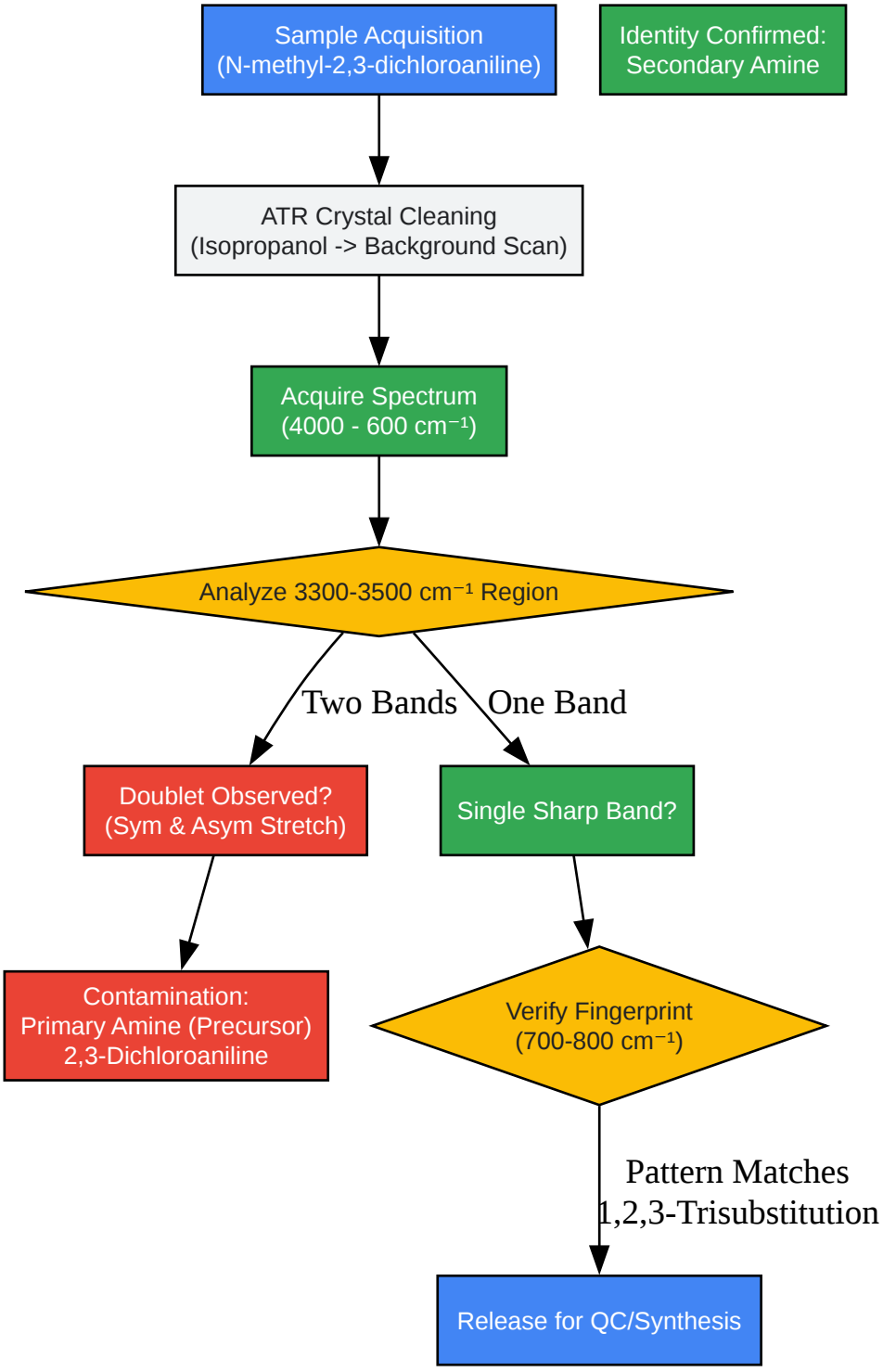

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Caption: Figure 1. Self-validating IR workflow for distinguishing N-methyl-2,3-dichloroaniline from its primary amine precursor.

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In-Depth Spectral Interpretation

This section details the causality behind the spectral features, distinguishing this specific molecule from its isomers.

The High-Frequency Region (4000 – 2500)

- N-H Stretch (

  3400

  ):
  - Observation: A single, medium-intensity band.
  - Mechanism:[1][2][3][4] The N-methyl substitution removes one N-H bond compared to the parent aniline.
  - QC Check: If a "split" peak (doublet) appears here, the sample contains residual 2,3-dichloroaniline. The frequency separation of the doublet in the primary amine is typically

    80-100

    (Asym vs Sym). The absence of this doublet confirms successful methylation.
- C-H Stretch (Methyl vs. Aromatic):
  - Aromatic: Weak bands

    .
  - Aliphatic (Methyl): Distinct bands

    . The N-methyl group is electron-donating, often shifting C-H symmetric stretches slightly lower (

    2815

) compared to C-methyls.

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The Fingerprint Region (1500 – 600)

- C-N Stretching (1250 – 1320

  ):

  - The bond order of the C(aryl)-N bond is increased due to resonance between the nitrogen lone pair and the dichlorophenyl ring. This shifts the band to a higher wavenumber compared to aliphatic amines (which appear

    1000-1200

).

- Ring Substitution Pattern (700 – 800

  ):

  - The 2,3-dichloro substitution leaves three adjacent hydrogen atoms on the ring (positions 4, 5, 6).
  - Rule of Thumb: 1,2,3-trisubstituted benzenes typically show a strong C-H out-of-plane bending band in the 760–780

    range and a ring deformation band near 700

    .
  - Differentiation: This pattern is distinct from 3,4-dichloro isomers (which would show different OOP splitting for 2 adjacent + 1 isolated H).

Quality Control & Impurity Profiling

In the context of Aripiprazole synthesis, this molecule must be distinguished from two primary risks:

- Under-Methylation (Starting Material):
  - Marker: Presence of N-H doublet at 3400/3500

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- Marker: N-H scissoring band at

  1620

  (strong in primary amines, absent/weak in secondary).

- Regio-Isomerism (Benzylamine Derivative):
  - Compound: N-(2,3-dichlorobenzyl)methylamine.
  - Differentiation: The C-N stretch in the benzyl derivative is aliphatic (C-N-C), appearing at lower frequencies (1020-1200

) and lacking the intensity enhancement of the aryl-amine resonance. Furthermore, the benzyl methylene group (-CH

    -) introduces strong scissoring modes

    1450

    that differ from the N-methyl group.

Comparative Data Table

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Feature	N-methyl-2,3-dichloroaniline (Target)	2,3-Dichloroaniline (Precursor)
N-H Stretch	Singlet (3400)	Doublet (3380 & 3480)
N-H Bend	Weak/Broad (1510)	Strong Scissoring (1620)
Aliphatic C-H	Methyl only (2800-2950)	None (unless impurities present)

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